

Essential Safety and Operational Guidance for Handling 2-(Aminomethyl)pyridin-3-ol

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Compound of Interest

Compound Name: 2-(Aminomethyl)pyridin-3-ol

Cat. No.: B061834

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides crucial safety and logistical information for **2-(Aminomethyl)pyridin-3-ol** (CAS RN: 194665-89-9), a key reagent in various research and development applications. The following procedural guidance is designed to minimize risk and ensure operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

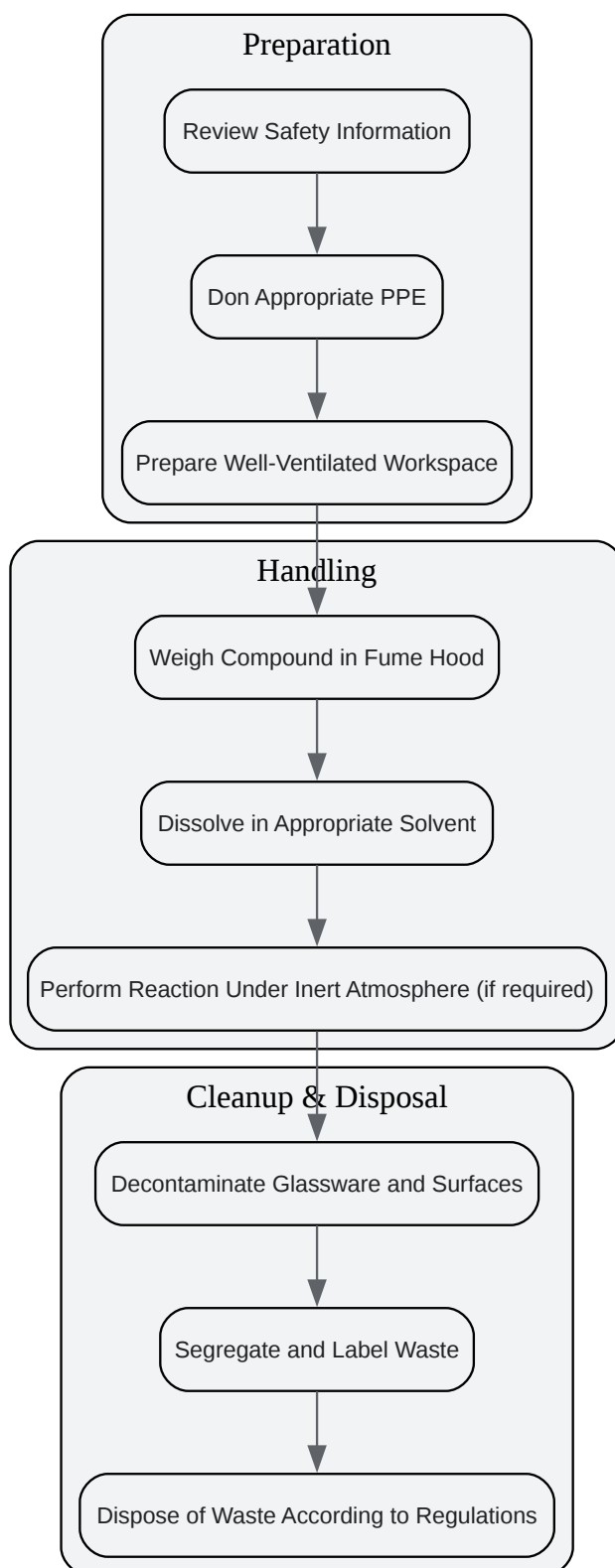
While a specific Safety Data Sheet (SDS) for **2-(Aminomethyl)pyridin-3-ol** is not readily available, data from structurally similar compounds, such as 2-(Aminomethyl)pyridine and 2-Aminopyridin-3-ol, indicate that this compound should be handled with care. The primary hazards are expected to be skin and eye irritation or burns, and potential respiratory tract irritation.^{[1][2]} Therefore, a comprehensive approach to personal protective equipment is mandatory.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield. [1]	To protect against potential splashes that can cause severe eye damage.
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile). Gloves should be inspected before use and changed regularly (e.g., every 30-60 minutes) or immediately if contaminated or damaged. [3] [4]	To prevent skin contact which may cause severe burns or irritation. [1]
Body Protection	A lab coat or a chemical-resistant apron. For larger quantities or increased risk of exposure, a chemical-resistant suit may be necessary. [1] [3]	To protect against skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or for spill cleanup, a NIOSH-approved respirator is required. [5]	To prevent inhalation of vapors or aerosols that may cause respiratory irritation. [1]

Experimental Workflow for Safe Handling

A systematic workflow is critical to maintaining a safe laboratory environment when working with **2-(Aminomethyl)pyridin-3-ol**.



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Figure 1. A generalized experimental workflow for the safe handling of 2-(Aminomethyl)pyridin-3-ol.

Spill and Emergency Procedures

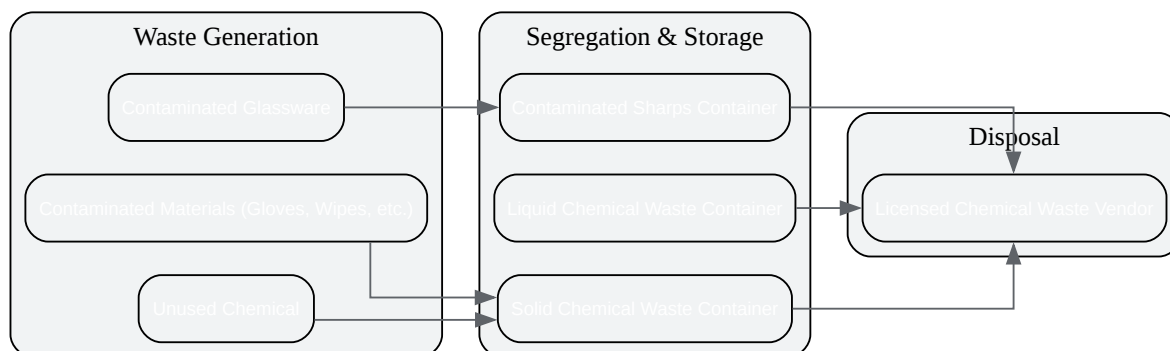
In the event of a spill or exposure, immediate and correct action is crucial.

Emergency Response Protocol

Situation	Action
Skin Contact	Immediately remove all contaminated clothing. [1][5] Rinse the affected skin area with plenty of water for at least 15 minutes.[1] Seek immediate medical attention.[1]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes.[1][5] Remove contact lenses if present and easy to do. Continue rinsing.[1][5] Seek immediate medical attention.[1][5]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[1][5] Seek immediate medical attention.[1][5]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[1] Seek immediate medical attention.[1]
Minor Spill	For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.[5] Ensure adequate ventilation.[5]
Major Spill	Evacuate the area.[5] Wear appropriate PPE, including respiratory protection.[5] Contain the spill and prevent it from entering drains.[5] Collect the material for disposal.[5]

Disposal Plan

Proper disposal of **2-(Aminomethyl)pyridin-3-ol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.



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Figure 2. A logical flow diagram for the proper disposal of **2-(Aminomethyl)pyridin-3-ol** waste.

All waste materials should be disposed of in accordance with local, state, and federal regulations.[5] Do not dispose of this chemical down the drain.[5] Waste containers should be clearly labeled with the contents.

By adhering to these safety protocols and operational plans, researchers can minimize the risks associated with handling **2-(Aminomethyl)pyridin-3-ol** and maintain a safe and productive laboratory environment.

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